

Application Notes and Protocols for Boc-MLF TFA in Calcium Mobilization Assays

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Compound of Interest

Compound Name: Boc-MLF TFA

Cat. No.: B8075239

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These application notes provide a detailed guide for utilizing **Boc-MLF TFA**, a formyl peptide receptor (FPR) antagonist, in calcium mobilization assays. This document outlines the underlying signaling pathways, provides a comprehensive experimental protocol, and presents quantitative data for assay design and interpretation.

Introduction

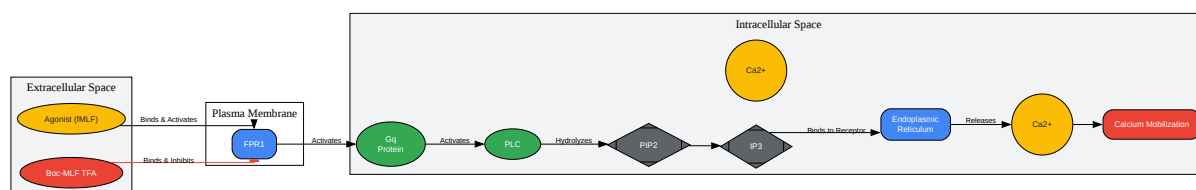
Boc-MLF (Boc-Met-Leu-Phe-OH) is a synthetic peptide that acts as a competitive antagonist for the Formyl Peptide Receptor 1 (FPR1), a G-protein coupled receptor (GPCR) primarily involved in inflammatory responses. At higher concentrations, it can also inhibit the activity of Formyl Peptide Receptor-Like 1 (FPRL1).^{[1][2]} The trifluoroacetate (TFA) salt is a common counter-ion resulting from the peptide synthesis and purification process.^{[3][4]} Understanding the inhibitory properties of **Boc-MLF TFA** on agonist-induced calcium mobilization is crucial for studying FPR signaling and for the screening of novel modulators of this pathway.

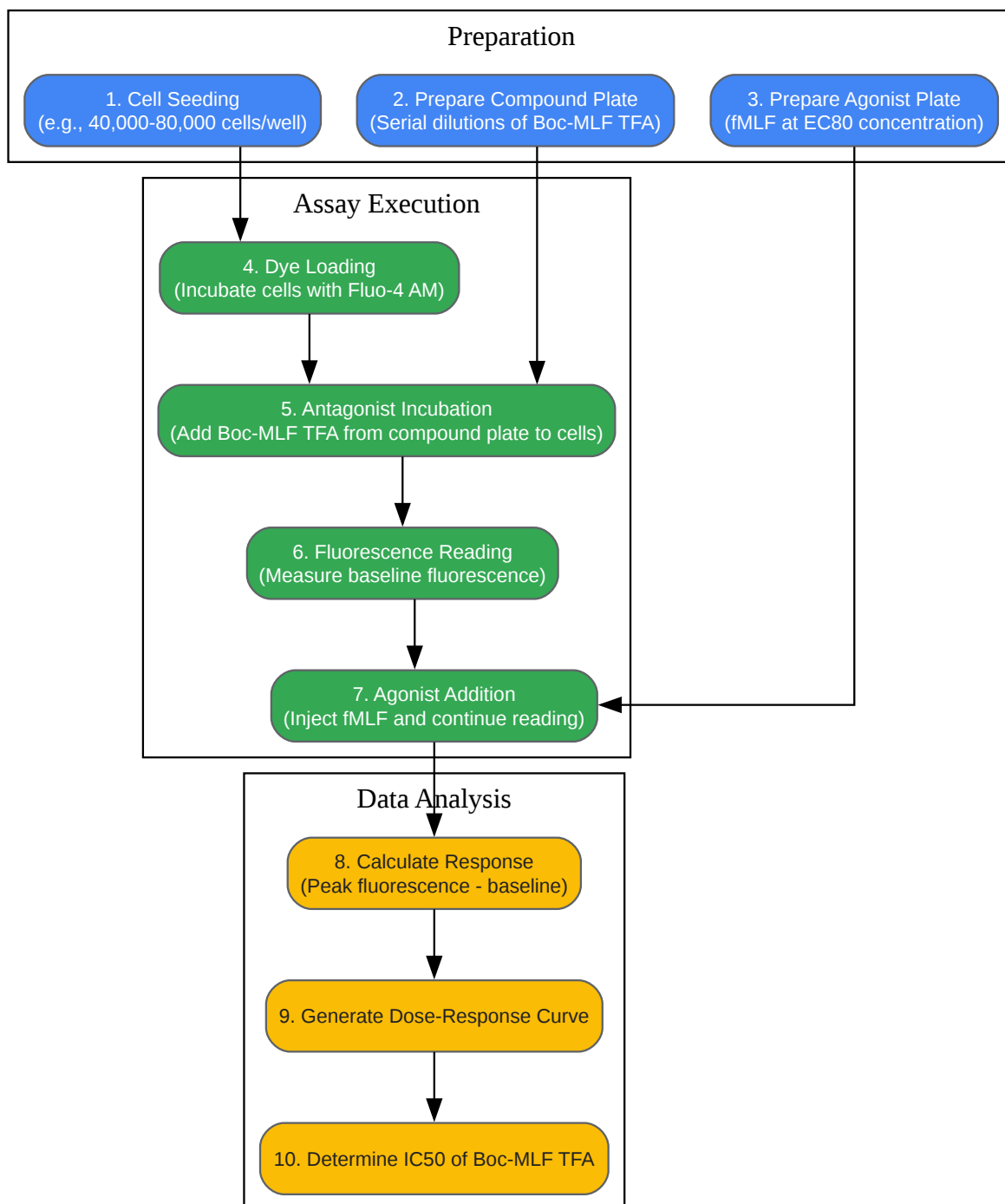
Calcium mobilization is a key downstream event following the activation of Gq-coupled GPCRs like FPR1.^[5] The binding of an agonist, such as N-formylmethionyl-leucyl-phenylalanine (fMLF), to FPR1 triggers a conformational change in the receptor, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the

endoplasmic reticulum, causing the release of stored intracellular calcium (Ca^{2+}) into the cytoplasm.[5] This transient increase in intracellular calcium can be monitored using fluorescent calcium indicators like Fluo-4 AM.

Signaling Pathway of FPR1 Activation and Inhibition by Boc-MLF TFA

The following diagram illustrates the signaling cascade initiated by an agonist binding to FPR1, leading to calcium mobilization, and the point of inhibition by the antagonist **Boc-MLF TFA**.





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